

Tiaramide in Mast Cell Degranulation Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tiaramide*

Cat. No.: *B1203770*

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Introduction

Tiaramide is a non-steroidal anti-inflammatory drug (NSAID) that has demonstrated significant anti-anaphylactic and mast cell stabilizing properties.[1][2] It effectively inhibits the release of inflammatory mediators, such as histamine and serotonin, from mast cells, which are key events in the progression of allergic and inflammatory responses.[1] The mechanism of action for **Tiaramide** is believed to differ from that of other mast cell stabilizers like disodium cromoglycate, with evidence suggesting its role as a calcium antagonist. This document provides detailed application notes and experimental protocols for the use of **Tiaramide** in mast cell degranulation assays, a critical tool for researchers in immunology and drug development.

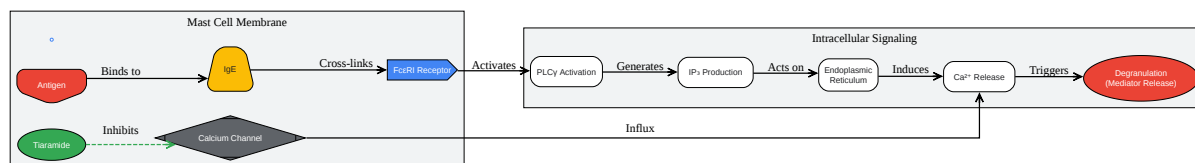
Data Presentation

While specific IC50 values for **Tiaramide** in mast cell degranulation assays are not consistently reported in publicly available literature, the following table summarizes the known inhibitory effects of **Tiaramide** on mediator release from various cell types. Researchers are encouraged to determine the IC50 value experimentally for their specific assay conditions.

Cell Type	Mediator Measured	Stimulus	Inhibitory Effect of Tiaramide	Reference
Rat Peritoneal Mast Cells	Histamine	Antigen-induced	Strong inhibition observed	[1]
Rat Peritoneal Mast Cells	Histamine	Compound 48/80	Strong inhibition observed	[1]
Rat Peritoneal Mast Cells	Serotonin (radiolabeled)	Compound 48/80	Inhibition observed	[1]
Human Basophils	Histamine	IgE-induced	Inhibition observed	[2]
Guinea Pig Lung Slices	Histamine	IgG1-induced	Inhibition observed	[2]

Signaling Pathways

The precise signaling pathway through which **Tiaramide** exerts its inhibitory effect on mast cell degranulation is understood to involve the modulation of calcium influx. The following diagram illustrates the generally accepted mast cell activation pathway and the proposed point of intervention for **Tiaramide**.



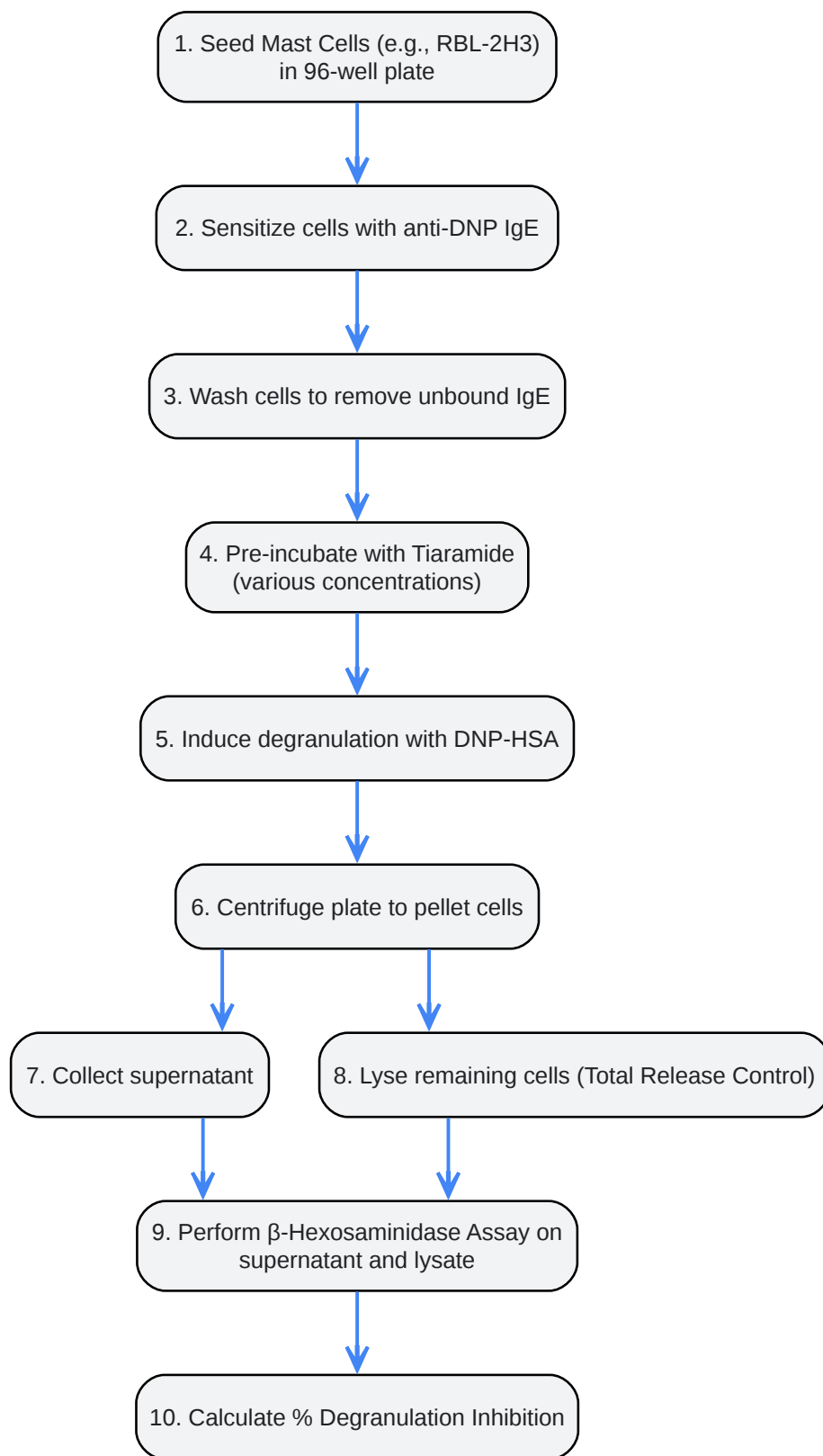
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Caption: Proposed mechanism of **Tiaramide**'s inhibitory action on mast cell degranulation.

Experimental Protocols

The following are detailed protocols for performing mast cell degranulation assays to evaluate the efficacy of **Tiaramide**. The β -hexosaminidase release assay is a common and reliable method for quantifying mast cell degranulation.

Experimental Workflow: β -Hexosaminidase Release Assay



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References

- 1. The anti-anaphylactic action of tiaramide hydrochloride - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Inhibition of the IgE-Mediated Activation of RBL-2H3 Cells by TIPP, a Novel Thymic Immunosuppressive Pentapeptide - PMC [pmc.ncbi.nlm.nih.gov]
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